

A Comparative Guide to (R)-Etodolac-d4 and Alternative Reference Standards

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Compound of Interest

Compound Name: (R)-Etodolac-d4

Cat. No.: B12397750

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For researchers, scientists, and drug development professionals, the selection of a suitable reference standard is a critical step in ensuring the accuracy and reliability of analytical data. This guide provides a comprehensive comparison of the **(R)-Etodolac-d4** reference standard with its common alternatives, namely the (S)-Etodolac-d4 enantiomer and the non-deuterated Etodolac pharmacopeial standards (USP/EP).

(R)-Etodolac-d4 is a stable, isotopically labeled internal standard essential for quantitative bioanalytical studies of Etodolac, a non-steroidal anti-inflammatory drug (NSAID). Its use helps to correct for variability during sample preparation and analysis, leading to more precise and accurate results.

Data Presentation: Comparison of Reference Standard Specifications

The quality of a reference standard is defined by several key parameters, which are typically detailed in its Certificate of Analysis (CoA). While specific values are lot-dependent, the following tables present a comparison of typical specifications for **(R)-Etodolac-d4** and its alternatives.

Table 1: General Specifications

Parameter	(R)-Etodolac-d4	(S)-Etodolac-d4	Etodolac (USP/EP)
Chemical Name	(R)-2-(1,8-Diethyl-1,3,4,9-tetrahydropyrano[3,4-b]indol-1-yl)acetic acid-d4	(S)-2-(1,8-Diethyl-1,3,4,9-tetrahydropyrano[3,4-b]indol-1-yl)acetic acid-d4	(±)-1,8-Diethyl-1,3,4,9-tetrahydropyrano[3,4-b]indole-1-acetic acid
Molecular Formula	C ₁₇ H ₁₇ D ₄ NO ₃	C ₁₇ H ₁₇ D ₄ NO ₃	C ₁₇ H ₂₁ NO ₃
CAS Number	1134124-17-6[1]	87249-11-4 (Unlabeled)[1]	41340-25-4
Molecular Weight	~291.38 g/mol	~291.38 g/mol	287.35 g/mol
Primary Use	Internal Standard (LC-MS)	Internal Standard (LC-MS)	Standard for Assay and Identification

Table 2: Quality and Purity Specifications

Parameter	(R)-Etodolac-d4 (Typical)	(S)-Etodolac-d4 (Typical)	Etodolac (USP/EP) (Typical)
Chemical Purity (by HPLC)	> 99.0%	> 99.0%	> 99.5%
Isotopic Purity/Enrichment	≥ 98% Deuterium incorporation	≥ 98% Deuterium incorporation	Not Applicable
Enantiomeric Purity (by Chiral HPLC)	> 99.0% (R)-enantiomer	> 99.0% (S)-enantiomer	Racemic mixture
Identity Confirmation	¹ H-NMR, Mass Spectrometry	¹ H-NMR, Mass Spectrometry	IR, UV, HPLC
Specified Impurities	Unlabeled Etodolac, (S)-enantiomer	Unlabeled Etodolac, (R)-enantiomer	Specified impurities as per monograph

Experimental Protocols

Accurate characterization of Etodolac and its labeled analogs requires robust analytical methodologies. Below are detailed protocols for key experiments.

Purity Determination by High-Performance Liquid Chromatography (HPLC-UV)

This method is suitable for determining the chemical purity of both deuterated and non-deuterated Etodolac.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (pH adjusted to 6.0) in a 40:60 (v/v) ratio.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 274 nm.
- Procedure:
 - Prepare a standard solution of the reference material in the mobile phase.
 - Inject a known volume of the solution into the HPLC system.
 - Record the chromatogram and determine the area of the principal peak relative to the total area of all peaks to calculate the purity.

Isotopic Enrichment and Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the identity and determine the isotopic enrichment of **(R)-Etodolac-d4**.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system (LC-MS).

- Ionization Mode: Electrospray Ionization (ESI), typically in negative ion mode.
- Scan Mode: Full scan to observe the isotopic cluster of the molecular ion.
- Procedure:
 - Infuse or inject a solution of the deuterated standard into the mass spectrometer.
 - Acquire the full scan mass spectrum of the molecular ion region.
 - Compare the observed isotopic distribution with the theoretical distribution for a D4-labeled compound to confirm the level of deuterium incorporation. The fragmentation pattern can also be analyzed to confirm the structure.

Enantiomeric Purity by Chiral High-Performance Liquid Chromatography (Chiral HPLC)

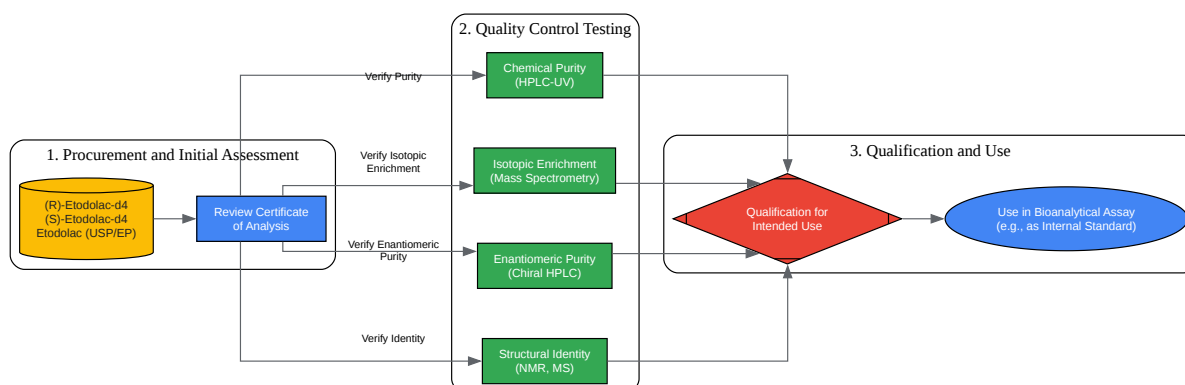
This method is essential for determining the enantiomeric purity of **(R)-Etodolac-d4** and (S)-Etodolac-d4.

- Instrumentation: HPLC system with a UV detector.
- Chiral Column: A polysaccharide-based chiral stationary phase (e.g., amylose or cellulose-based).
- Mobile Phase: A mixture of a non-polar solvent like hexane and an alcohol such as isopropanol, with a small amount of a modifier like trifluoroacetic acid (TFA) (e.g., 90:10:0.1 v/v/v Hexane:Isopropanol:TFA).[\[2\]](#)
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 274 nm.[\[2\]](#)
- Procedure:
 - Prepare a solution of the enantiomeric standard.
 - Inject the solution into the chiral HPLC system.

- The two enantiomers will be separated and will elute at different retention times.
- Calculate the enantiomeric purity by comparing the peak area of the desired enantiomer to the total area of both enantiomer peaks.

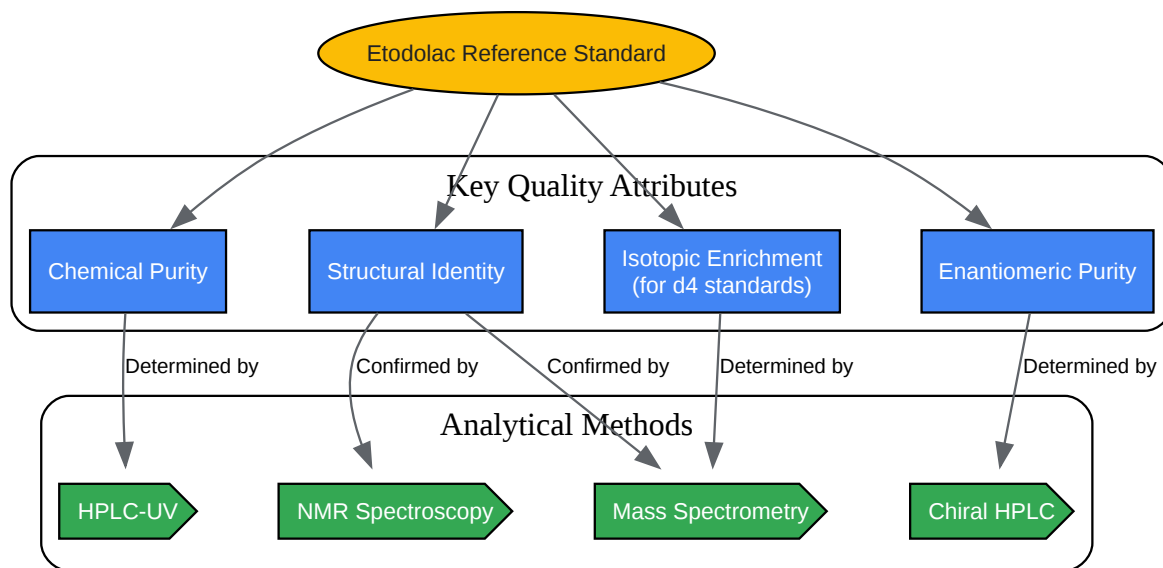
Visualizations: Workflows and Pathways

To better illustrate the processes and relationships involved in the analysis and use of these reference standards, the following diagrams are provided.



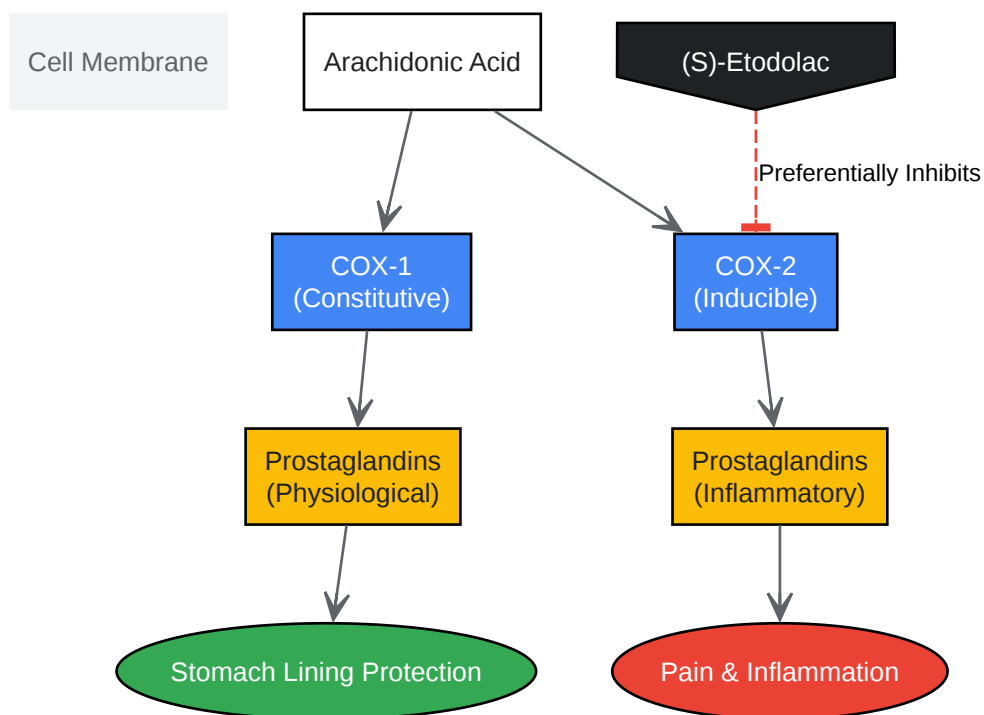
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Caption: Workflow for the comparison and qualification of Etodolac reference standards.



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Caption: Relationship between Etodolac reference standard attributes and analytical techniques.



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Caption: Simplified signaling pathway showing the mechanism of action of (S)-Etodolac.

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References

- 1. (R)-Etodolac-D4 - Acanthus Research [acanthusresearch.com]
- 2. aces.su.se [aces.su.se]
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